

Spectroscopic data of (2-Methyl-1,3-dioxolan-2-yl)acetate

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Compound of Interest

Compound Name: (2-Methyl-1,3-dioxolan-2-yl)acetate

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for Ethyl **(2-Methyl-1,3-dioxolan-2-yl)acetate** (CAS 6413-10-1), a significant compound in the flavor and fragrance industry, commonly known as Fructone or apple ketal.^{[1][2][3]} Intended for researchers, chemists, and quality control professionals, this document details the interpretation of Nuclear Magnetic Resonance (¹H and ¹³C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data. The guide explains the causality behind spectral features, provides standard experimental protocols, and integrates multi-technique data to confirm the molecular structure. All data is presented with in-text citations to authoritative sources and is supported by a complete reference list.

Introduction

Ethyl **(2-Methyl-1,3-dioxolan-2-yl)acetate** is a synthetic aromatic compound prized for its strong, pleasant fruity odor, often described as apple-like with green and tropical nuances.^{[1][2][4]} Its primary application is as a fragrance and flavoring agent in a wide array of consumer products, including cosmetics, perfumes, detergents, and food and beverages.^[2] The molecule

is synthesized via the ketalization of ethyl acetoacetate with ethylene glycol, a process that directly yields its characteristic cyclic acetal structure.^[1]

The precise structural elucidation and purity assessment of such a commercially vital compound are paramount. Spectroscopic analysis provides the definitive toolkit for this purpose. Each technique offers a unique and complementary perspective on the molecule's architecture:

- NMR Spectroscopy maps the carbon-hydrogen framework.
- IR Spectroscopy identifies the functional groups present.
- Mass Spectrometry determines the molecular weight and reveals the fragmentation pattern, offering clues to the molecular assembly.

This guide provides an in-depth examination of these spectroscopic signatures, offering not just the data, but the scientific rationale for their interpretation.

Molecular Structure and Properties

The foundational step in any spectroscopic analysis is understanding the target molecule's structure and fundamental properties.

Caption: 2D Structure of Ethyl **(2-Methyl-1,3-dioxolan-2-yl)acetate**

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	Ethyl 2-(2-methyl-1,3-dioxolan-2-yl)acetate	[5] [6]
Synonyms	Fructose, Apple Ketal, Jasmaprunat	[1] [3]
CAS Number	6413-10-1	[7] [8]
Molecular Formula	C ₈ H ₁₄ O ₄	[7]
Molecular Weight	174.20 g/mol	[7] [9]
Appearance	Colorless liquid	[1] [5]
Density	~1.085 g/cm ³ at 20°C	[5] [9]
Refractive Index	1.431 - 1.435 at 20°C	[3] [9]
Boiling Point	~95°C	[9]

| Flash Point | 93 - 94°C |[\[2\]](#)[\[5\]](#) |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

¹H NMR Analysis

Proton NMR (¹H NMR) provides information on the number of distinct proton environments and their neighboring protons through chemical shift, integration, and signal splitting (multiplicity).

Experimental Protocol: ¹H NMR Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) to the sample to serve as a reference, setting the 0 ppm mark.

- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Record the spectrum over a range of 0-10 ppm. Typical acquisition parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Processing: Process the resulting Free Induction Decay (FID) with a Fourier transform. Phase and baseline correct the spectrum and integrate the signals.

Data Interpretation and Rationale

The structure of Ethyl **(2-Methyl-1,3-dioxolan-2-yl)acetate** presents five distinct proton environments.

Table 2: Representative ^1H NMR Data (400 MHz, CDCl_3)

Signal Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
a	4.12	Quartet (q)	2H	-O-CH ₂ -CH ₃
b	3.96	Singlet (s)	4H	-O-CH ₂ -CH ₂ -O-
c	2.65	Singlet (s)	2H	-C-CH ₂ -C=O
d	1.35	Singlet (s)	3H	-C-CH ₃

| e | 1.25 | Triplet (t) | 3H | -O-CH₂-CH₃ |

- Signal a (4.12 ppm, quartet): These methylene protons are adjacent to an oxygen atom, which deshields them significantly. The signal is split into a quartet by the three neighboring protons of the methyl group (e), following the $n+1$ rule ($3+1=4$).
- Signal b (3.96 ppm, singlet): The four protons of the dioxolane ring are chemically equivalent due to rapid conformational changes. They are adjacent to oxygen atoms, placing them downfield. Their equivalence results in a single, unsplit signal.
- Signal c (2.65 ppm, singlet): This methylene group is positioned between a quaternary carbon and a carbonyl group. The electron-withdrawing nature of the carbonyl deshields

these protons. With no adjacent protons, the signal is a singlet.

- Signal d (1.35 ppm, singlet): This methyl group is attached to a quaternary carbon and is therefore not coupled to any other protons, resulting in a singlet.
- Signal e (1.25 ppm, triplet): These are standard aliphatic methyl protons. They are split into a triplet by the two neighboring methylene protons (a) ($n+1$ rule: $2+1=3$).

¹³C NMR Analysis

Carbon-13 NMR identifies all unique carbon atoms in a molecule.

Experimental Protocol: ¹³C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ¹H NMR. ¹³C NMR is less sensitive, so a slightly more concentrated sample (20-50 mg) may be beneficial.
- Instrumentation: Acquire the spectrum on a 100 MHz (or higher) spectrometer.
- Data Acquisition: A proton-decoupled sequence is standard, which results in each unique carbon appearing as a single line. The spectral width is typically 0-220 ppm. A larger number of scans is required compared to ¹H NMR.
- Processing: Process the data similarly to the ¹H NMR spectrum.

Data Interpretation and Rationale

The molecule contains eight carbon atoms, but due to symmetry in the dioxolane ring, it exhibits seven unique carbon signals.

Table 3: Representative ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
170.5	C=O (Ester carbonyl)
108.0	-O-C(CH ₃)-O- (Quaternary ketal carbon)
64.5	-O-CH ₂ -CH ₂ -O- (Dioxolane carbons)
60.8	-O-CH ₂ -CH ₃ (Ethyl ester methylene)
43.5	-C-CH ₂ -C=O (Methylene)
24.0	-C-CH ₃ (Methyl on ketal)

| 14.2 | -O-CH₂-CH₃ (Ethyl ester methyl) |

- **Carbonyl Carbon (~170.5 ppm):** The ester carbonyl carbon is the most deshielded carbon due to the double bond to one oxygen and a single bond to another, placing it significantly downfield.
- **Ketal Carbon (~108.0 ppm):** This quaternary carbon is bonded to two oxygen atoms, causing a strong deshielding effect that shifts it to over 100 ppm.
- **Dioxolane Carbons (~64.5 ppm):** These two carbons are equivalent and are deshielded by their attachment to oxygen atoms.
- **Ethyl Group Carbons (~60.8 and 14.2 ppm):** The methylene carbon (-O-CH₂-) is bonded to an oxygen, placing it around 60 ppm, while the terminal methyl carbon (-CH₃) is a typical upfield aliphatic signal.
- **Methylene and Methyl Carbons (~43.5 and 24.0 ppm):** The methylene carbon adjacent to the carbonyl and the methyl carbon on the quaternary center appear in the expected aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Spectrum Acquisition (ATR)

- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal.
- **Sample Application:** Place a single drop of the neat liquid sample directly onto the ATR crystal.
- **Data Acquisition:** Acquire the sample spectrum, typically by co-adding 16-32 scans over a range of 4000-600 cm^{-1} .
- **Processing:** The instrument software automatically ratios the sample spectrum against the background to produce the final transmittance or absorbance spectrum.

Data Interpretation and Rationale

The IR spectrum is dominated by features corresponding to the ester and acetal functional groups.

Table 4: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group
2985 - 2890	C-H Stretch	Alkanes (CH_3 , CH_2)
~1736	C=O Stretch	Ester

| 1370 - 1049 | C-O Stretch | Ester and Acetal |

- **Strong C=O Stretch (~1736 cm^{-1}):** This is the most prominent and diagnostic peak in the spectrum.^[1] Its position is characteristic of a saturated aliphatic ester.
- **C-H Stretch (2985 - 2890 cm^{-1}):** This region shows absorptions from the stretching vibrations of the various sp^3 -hybridized C-H bonds in the methyl and methylene groups.

- C-O Stretches ($1370 - 1049\text{ cm}^{-1}$): The "fingerprint region" below 1500 cm^{-1} contains multiple strong bands corresponding to the C-O single bond stretching vibrations of both the ester and the cyclic acetal functional groups. The complexity of this region is unique to the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural information based on its fragmentation pattern under electron ionization (EI).

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 100\text{ ppm}$) in a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).
- GC Conditions: Inject $1\text{ }\mu\text{L}$ of the sample into the GC. A typical setup uses a nonpolar capillary column (e.g., DB-5ms), with helium as the carrier gas. A temperature program might start at 60°C and ramp up to 280°C to ensure elution.
- MS Conditions: The MS is typically operated in Electron Ionization (EI) mode at 70 eV . Data is acquired in full scan mode over a mass range of m/z 40-300.
- Data Analysis: Analyze the mass spectrum of the GC peak corresponding to the compound.

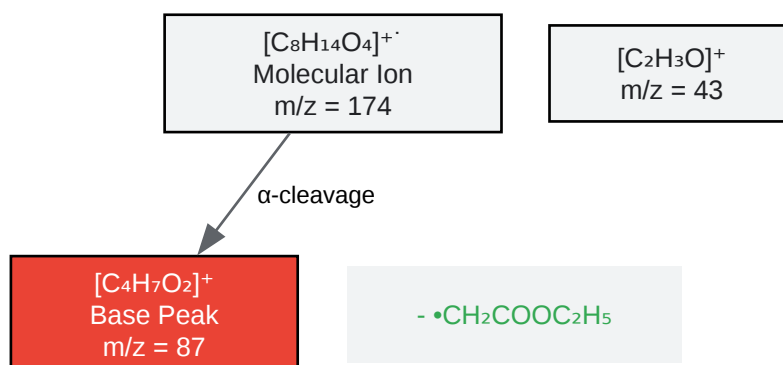
Data Interpretation and Rationale

The mass spectrum confirms the molecular weight and shows a highly characteristic fragmentation pattern.

- Molecular Ion (M^+): The molecular ion peak is expected at m/z 174, corresponding to the molecular weight of the compound ($\text{C}_8\text{H}_{14}\text{O}_4$). This peak may be weak due to the molecule's propensity to fragment.
- Base Peak (m/z 87): The most abundant ion in the spectrum (the base peak) appears at m/z 87. This highly stable fragment is the cornerstone of the spectral interpretation. It is formed by the cleavage of the C-C bond between the methylene group and the dioxolane ring. This

results in the loss of a neutral radical ($\bullet\text{CH}_2\text{COOC}_2\text{H}_5$, mass 87) and the formation of a positively charged 2-methyl-1,3-dioxolane cation. The stability of this oxonium ion is the driving force for this specific fragmentation pathway.

- Other Fragments: Another significant fragment can be observed at m/z 43, corresponding to the acetyl cation $[\text{CH}_3\text{CO}]^+$, which is a common fragment in molecules containing this moiety.

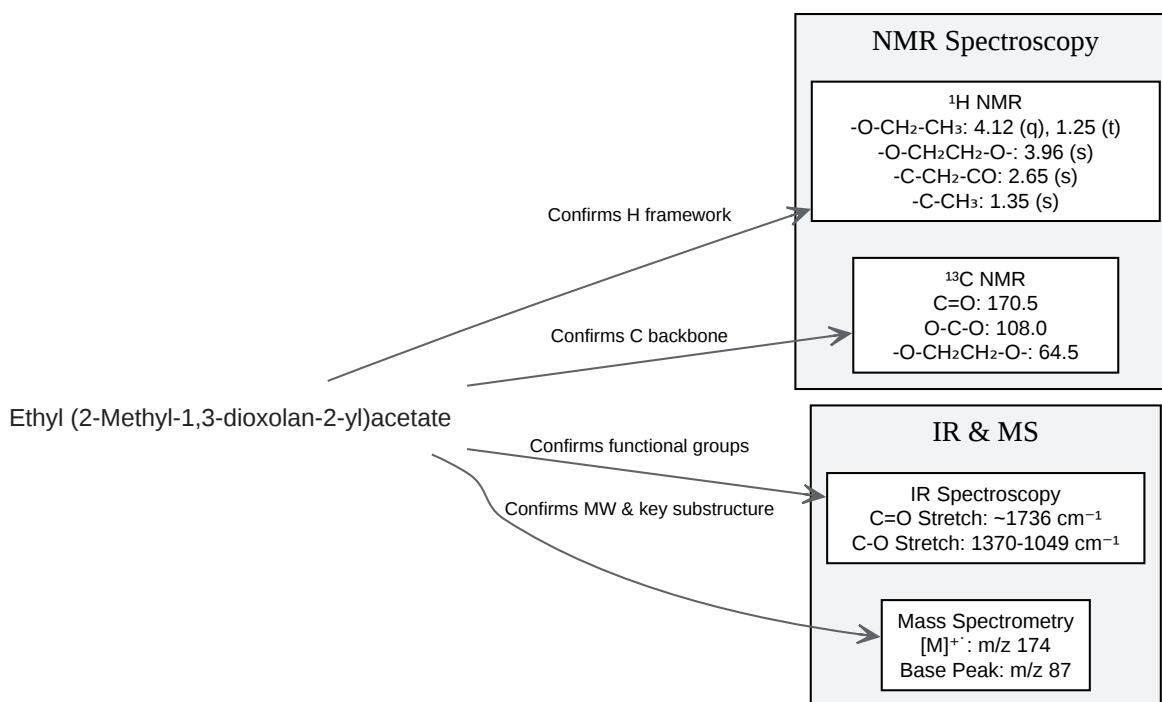


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Caption: Key Fragmentation Pathway in Mass Spectrometry

Integrated Spectroscopic Analysis

The true power of spectroscopic characterization lies in synthesizing the data from multiple techniques, where each result corroborates the others to build a self-validating and unambiguous structural assignment.



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Caption: Integrated Data Corroborating Molecular Structure

- **The Ethyl Ester Group:** The characteristic triplet and quartet pattern in the ^1H NMR, the carbon signals at ~61 and 14 ppm in the ^{13}C NMR, the strong C=O stretch at ~1736 cm⁻¹ in the IR, and the loss of a •CH₂COOC₂H₅ radical in MS all definitively confirm the presence and structure of the ethyl acetate moiety.
- **The Dioxolane Ring:** The 4H singlet at ~3.96 ppm in the ^1H NMR and the carbon signal at ~64.5 ppm in the ^{13}C NMR confirm the symmetric ethylene glycol-derived acetal.
- **The Core Structure:** The quaternary carbon is confirmed by the ^{13}C NMR signal at ~108.0 ppm and the presence of two singlet signals (for the adjacent CH₂ and CH₃ groups) in the ^1H

NMR. The formation of the m/z 87 base peak in MS is the most powerful evidence for the stability and existence of the 2-methyl-1,3-dioxolane cationic substructure.

Conclusion

The spectroscopic profile of Ethyl **(2-Methyl-1,3-dioxolan-2-yl)acetate** is distinct and well-defined. ^1H and ^{13}C NMR precisely map the molecule's hydrogen and carbon framework, IR spectroscopy provides rapid confirmation of its critical ester functional group, and GC-MS verifies its molecular weight while revealing a characteristic fragmentation pattern driven by the stability of the dioxolane ring. Together, these techniques provide a robust and self-validating system for the unambiguous identification, characterization, and quality assessment of this important fragrance compound, ensuring its consistent performance in research and commercial applications.

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- To cite this document: BenchChem. [Spectroscopic data of (2-Methyl-1,3-dioxolan-2-yl)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12347021/docs#spectroscopic-data-of-2-methyl-1-3-dioxolan-2-yl-acetate\]](https://www.benchchem.com/product/b12347021/docs#spectroscopic-data-of-2-methyl-1-3-dioxolan-2-yl-acetate)

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